

# Prometryn: A Technical Guide to its Chemical and Physical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Prometryn

Cat. No.: B1678245

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## Introduction

**Prometryn** (CAS: 7287-19-6) is a selective triazine herbicide used to control annual grasses and broadleaf weeds in various agricultural settings.<sup>[1][2]</sup> Its herbicidal activity stems from its ability to inhibit photosynthesis in susceptible plant species.<sup>[1][3]</sup> This technical guide provides an in-depth overview of the chemical and physical properties of **Prometryn**, detailed experimental protocols for their determination, and a visualization of its primary mechanism of action. All quantitative data are summarized for clarity and ease of comparison.

## Chemical and Physical Properties of Prometryn

The following table summarizes the key chemical and physical properties of **Prometryn**.

Property	Value	Reference(s)
Molecular Formula	C <sub>10</sub> H <sub>19</sub> N <sub>5</sub> S	[4]
Molecular Weight	241.36 g/mol	[1][4]
Appearance	Colorless or white crystalline solid	[1][3]
Odor	Odorless	[3]
Melting Point	118-120 °C	[1][4][5]
Boiling Point	309.64 °C (rough estimate)	[4][5]
Water Solubility	33 mg/L at 25 °C; 48 mg/L at 20 °C	[1][3]
Solubility in Organic Solvents (at 25 °C)	Acetone: 330 g/LEthanol: 140 g/LToluene: 200 g/Ln-Octanol: 110 g/LHexane: 6.3 g/L	[3]
Vapor Pressure	1.24 x 10 <sup>-6</sup> mm Hg at 25 °C (0.13 mPa at 20 °C)	[1][3]
pKa	4.1	[6]
Octanol-Water Partition Coefficient (log Kow)	3.34 - 3.51	[1][3]
Density	1.157 g/cm <sup>3</sup> at 20 °C	[3]
Stability	Stable in neutral, slightly acidic, or slightly basic media. Hydrolyzed by warm acids and alkalis. Decomposed by UV irradiation.	[3]

## Experimental Protocols

The determination of the chemical and physical properties of a substance like **Prometryn** is guided by internationally recognized standards, primarily the OECD Guidelines for the Testing

of Chemicals. These guidelines ensure data consistency and reliability across different laboratories.

## Melting Point Determination (Capillary Method)

- Principle: This method involves heating a small, powdered sample of the substance in a capillary tube and observing the temperature range over which it melts. Pure crystalline solids typically have a sharp melting point.
- Apparatus: Melting point apparatus (e.g., Mel-Temp or similar), capillary tubes, thermometer.
- Procedure:
  - A small amount of finely powdered **Prometryn** is packed into a capillary tube to a height of 2-3 mm.
  - The capillary tube is placed in the heating block of the melting point apparatus.
  - The sample is heated at a steady rate (e.g., 1-2 °C per minute) near the expected melting point.
  - The temperature at which the first liquid appears and the temperature at which the last solid particle disappears are recorded as the melting range.

## Boiling Point Determination (Distillation Method)

- Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For solids with high boiling points like **Prometryn**, this is often an estimated value due to the potential for decomposition at high temperatures. A standard method involves distillation.
- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle.
- Procedure:
  - A sample of the substance is placed in the distillation flask.

- The apparatus is assembled, and the thermometer bulb is positioned so that the top of the bulb is level with the bottom of the side-arm of the flask.
- The substance is heated, and the temperature is recorded when the liquid is boiling and the vapor is condensing on the thermometer bulb. This temperature is the boiling point at the recorded atmospheric pressure.

## Water Solubility (OECD Guideline 105: Flask Method)

- Principle: This method determines the saturation concentration of a substance in water at a given temperature.
- Apparatus: Shaking flask, constant temperature bath, analytical balance, centrifuge, and a suitable analytical instrument for quantification (e.g., HPLC, GC-MS).
- Procedure:
  - An excess amount of **Prometryn** is added to a known volume of water in a flask.
  - The flask is agitated in a constant temperature bath (e.g., 25 °C) until equilibrium is reached.
  - The solution is then centrifuged to separate the undissolved solid.
  - The concentration of **Prometryn** in the clear aqueous phase is determined using a suitable analytical method.

## Vapor Pressure (OECD Guideline 104: Dynamic Method)

- Principle: This method involves boiling the substance at different applied pressures and measuring the corresponding temperatures.
- Apparatus: Boiling flask, pressure regulation system, manometer, thermometer.
- Procedure:
  - The sample is placed in the boiling flask.

- The pressure in the apparatus is reduced to a desired level.
- The sample is heated, and the temperature at which it boils is recorded.
- This procedure is repeated at several different pressures.
- The vapor pressure at a specific temperature (e.g., 25 °C) can be determined by interpolation or extrapolation of the pressure-temperature data.

## Dissociation Constant (pKa) (OECD Guideline 112: Titration Method)

- Principle: The pKa is determined by titrating a solution of the substance with a strong acid or base and monitoring the pH.
- Apparatus: pH meter, burette, beaker, magnetic stirrer.
- Procedure:
  - A known concentration of **Prometryn** is dissolved in a suitable solvent (often a mixture of water and an organic solvent for substances with low water solubility).
  - The solution is titrated with a standardized solution of a strong acid or base.
  - The pH of the solution is measured after each addition of the titrant.
  - The pKa is calculated from the titration curve, typically being the pH at which half of the substance is in its ionized form.

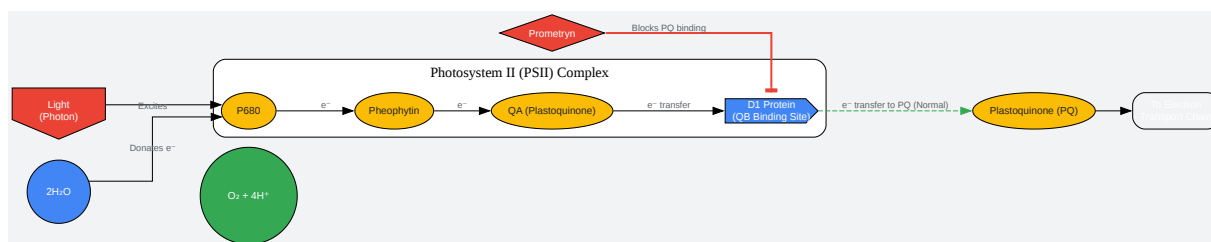
## Octanol-Water Partition Coefficient (log Kow) (OECD Guideline 107: Shake Flask Method)

- Principle: This method determines the ratio of the concentration of a substance in n-octanol and water at equilibrium.
- Apparatus: Separatory funnel, shaker, centrifuge, analytical instrument for quantification.
- Procedure:

- A known amount of **Prometryn** is dissolved in a mixture of n-octanol and water in a separatory funnel.
- The funnel is shaken until equilibrium is reached.
- The mixture is then centrifuged to ensure complete separation of the two phases.
- The concentration of **Prometryn** in both the n-octanol and water phases is determined analytically.
- The partition coefficient ( $K_{ow}$ ) is calculated as the ratio of the concentration in n-octanol to the concentration in water. The logarithm of this value is reported as  $\log K_{ow}$ .

## Mechanism of Action: Inhibition of Photosystem II

**Prometryn**'s herbicidal effect is due to its inhibition of photosynthesis. Specifically, it disrupts the electron transport chain in Photosystem II (PSII) within the chloroplasts of susceptible plants. **Prometryn** binds to the D1 protein of the PSII complex, at the binding site of plastoquinone (PQ). This binding is competitive, meaning **Prometryn** physically blocks the binding of PQ, a crucial mobile electron carrier. The blockage of electron flow from the primary electron acceptor (QA) to PQ halts the entire photosynthetic process, leading to the production of reactive oxygen species and ultimately, cell death.



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Caption: **Prometryn** inhibits photosynthesis by blocking electron transport in Photosystem II.

## Conclusion

This technical guide has provided a comprehensive overview of the chemical and physical properties of **Prometryn**, along with standardized methodologies for their determination. The detailed mechanism of action, involving the inhibition of Photosystem II, highlights the molecular basis for its herbicidal activity. This information is intended to be a valuable resource for researchers, scientists, and professionals involved in the study and development of herbicides and related compounds.

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